

Navigating Test-Retest Reliability in TMS: A Technical Support Guide

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Compound of Interest

Compound Name: *Tms-ct*

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This technical support center provides researchers, scientists, and drug development professionals with practical guidance on improving the test-retest reliability of Transcranial Magnetic Stimulation (TMS) measures. Below you will find troubleshooting guides and frequently asked questions to address common issues encountered during TMS experiments.

Troubleshooting Guides & FAQs

Issue: High variability in Motor Evoked Potential (MEP) amplitude across sessions.

Question: We are observing significant variability in our MEP amplitudes in a longitudinal study. What are the most critical factors to control to improve test-retest reliability?

Answer: High MEP variability is a common challenge. To enhance reliability, focus on standardizing the following key parameters across all sessions. Even small deviations can introduce significant error.

- **Coil Positioning and Orientation:** This is one of the largest sources of variability. Even minimal shifts of a few millimeters or a 10-degree change in orientation can significantly alter MEP amplitudes at the individual subject level.^{[1][2]}
 - **Recommendation:** The use of a neuronavigation system is strongly recommended to ensure precise and consistent coil placement and orientation for every session.^{[1][3]} If neuronavigation is unavailable, meticulous landmark-based positioning with a system to securely fix the coil is the next best alternative.

- Stimulation Intensity: The intensity of the TMS pulse directly impacts the MEP amplitude.
 - Recommendation: For reliable measurements, a stimulation intensity of at least 110% of the resting motor threshold (RMT) is recommended.[4][5][6] Ensure that the RMT is determined carefully at the beginning of each session, as it can fluctuate.
- Number of Stimuli: The number of collected MEPs per session significantly influences the stability of the average MEP amplitude.
 - Recommendation: While as few as five stimuli can provide moderate reliability, collecting a larger number of trials is generally better.[4][5][6] For good to excellent reliability, aiming for 20-30 trials is advisable.[7]
- Inter-Trial Interval (ITI): The time between TMS pulses can affect cortical excitability.
 - Recommendation: A minimum ITI of 4 seconds is suggested, with evidence that increasing the ITI up to 20 seconds can further enhance reliability.[4][5][6] It is crucial to maintain a consistent ITI throughout the experiment.
- Subject State: The physiological and cognitive state of the participant can introduce variability.
 - Recommendation: Control for factors such as attention, muscle pre-activation, and time of day.[8] Instruct participants to remain relaxed and attentive, and consider conducting sessions at the same time of day to minimize circadian rhythm effects.[8][9]

Issue: Inconsistent results with paired-pulse TMS protocols (SICI/ICF).

Question: Our Short-Interval Intracortical Inhibition (SICI) and Intracortical Facilitation (ICF) measures show poor reliability. What specific strategies can we implement to improve this?

Answer: Paired-pulse TMS measures are notoriously variable. Besides the general recommendations for single-pulse TMS, consider these additional points for SICI and ICF:

- Coil Type: The choice of coil can impact the reliability of paired-pulse measures.

- Recommendation: Figure-of-eight coils generally demonstrate better reliability for both SICI and ICF compared to circular coils.[10]
- Waveform and Current Direction: The type of TMS pulse waveform influences which neuronal populations are preferentially activated.
 - Recommendation: Monophasic waveforms have been shown to be more reliable for SICI, while biphasic posterior-anterior to anterior-posterior (biAP-PA) pulses may be more reliable for ICF.[11] The choice should be guided by the specific research question and kept consistent.
- Precise Coil Positioning: Paired-pulse measures are highly sensitive to the exact cortical location being stimulated.
 - Recommendation: As with single-pulse TMS, neuronavigation is crucial for maintaining consistent coil placement, which is especially critical for reliably measuring intracortical circuits.[1]

Quantitative Data Summary

The following tables summarize key findings from the literature on factors influencing TMS test-retest reliability.

Table 1: Influence of Experimental Parameters on MEP Reliability

Parameter	Recommendation for Improved Reliability	Reported Reliability (ICC)	Source(s)
Coil Type	Figure-of-eight coil	Moderate-to-good (0.55-0.89)	[10]
Circular coil	Poor (0.09-0.48)	[10]	
Stimulation Intensity	≥ 110% of Resting Motor Threshold (RMT)	Higher reliability with increased intensity	[4][5][6]
Number of Stimuli	≥ 20-30 trials	Moderate to good (ICC > 0.50-0.75)	[7]
5 trials	Can achieve moderate reliability	[5][6]	
Inter-Trial Interval (ITI)	4s to 20s	Good reliability, may increase with longer ITI	[4][5][6]
Waveform	Monophasic	More reliable for MEP amplitude than biphasic	[11]

Intraclass Correlation Coefficient (ICC) values are interpreted as follows: < 0.5 = poor; 0.5 - 0.75 = moderate; 0.75 - 0.9 = good; > 0.9 = excellent.

Experimental Protocols & Methodologies

Protocol: Standardized MEP Measurement for High Reliability

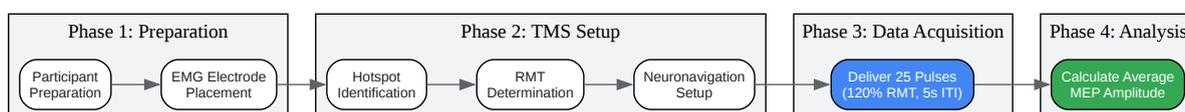
This protocol outlines a methodology for acquiring reliable single-pulse MEPs, integrating best practices from the literature.[4][5][6][8]

- Participant Preparation:

- Seat the participant comfortably in a chair with arm and head support to minimize movement.
- Ensure the participant is awake, alert, and has their eyes open.[8]
- Schedule the experiment for the same time of day for all sessions to control for circadian variations.[8]
- Clean the skin over the target muscle and attach surface EMG electrodes in a belly-tendon montage.
- Hotspot Identification and RMT Determination:
 - Use a figure-of-eight coil connected to a TMS device.
 - Identify the optimal scalp position ("hotspot") for eliciting MEPs in the target muscle. This is the location that produces the largest and most consistent MEPs.
 - Determine the Resting Motor Threshold (RMT), defined as the minimum stimulator intensity required to elicit an MEP of at least 50 μ V in 5 out of 10 consecutive trials while the muscle is at rest.
- Data Acquisition:
 - Set the stimulation intensity to 120% of the individual's RMT.
 - Use a neuronavigation system to maintain consistent coil placement and orientation (e.g., 45 degrees to the mid-sagittal line) throughout the experiment.
 - Deliver 25 single TMS pulses with an inter-trial interval of 5 seconds.
 - Monitor the EMG signal in real-time to ensure the target muscle remains at rest.
- Data Analysis:
 - Measure the peak-to-peak amplitude of each MEP.

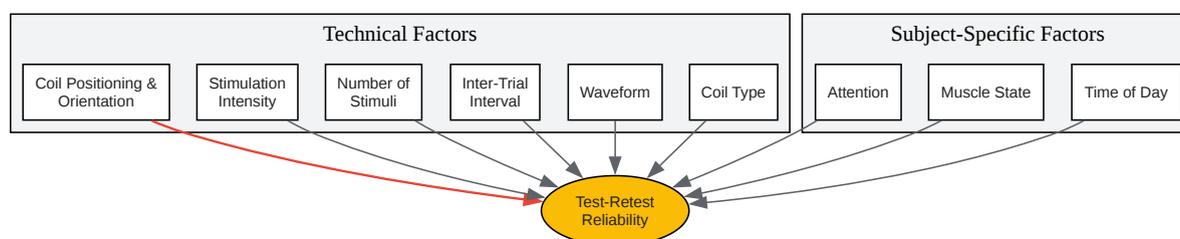
- Discard the first 2-3 MEPs from the analysis to account for potential initial hyperexcitability. [8]
- Calculate the average MEP amplitude from the remaining trials.

Visualizations



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Caption: Workflow for a reliable TMS experiment.



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Caption: Key factors influencing TMS reliability.

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